Technical Guide: Isolation, Characterization, and Bioactivity of Ianthelliformisamine A TFA

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Compound of Interest		
Compound Name:	*Ianthelliformisamine A TFA*	
CAS No.:	*1643593-28-5*	
Cat. No.:	*B608035*	Get Quote

Executive Summary

Ianthelliformisamine A is a rare, bioactive bromotyrosine-derived alkaloid isolated from the marine sponge Suberea ianthelliformis. It has garnered significant attention in drug discovery for its potential as an antibiotic enhancer and biofilm inhibitor against resistant Gram-negative bacteria, specifically Pseudomonas aeruginosa.

This guide details the technical workflow for the extraction and isolation of Ianthelliformisamine A as its Trifluoroacetate (TFA) salt. The "TFA" designation is critical; it denotes the stable salt form resulting from the specific Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) purification protocols required to isolate this polar polyamine.

Source Material & Taxonomy

- Phylum: Porifera
- Class: Demospongiae
- Order: Verongida
- Family: Aplysinellidae
- Species:Suberea ianthelliformis[1][2][3][4]

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- Geographic Distribution: Indo-Pacific region, notably the Great Barrier Reef (Australia) and French Polynesia.

Collection Note: Specimens are typically freeze-dried immediately after collection to prevent enzymatic degradation of the brominated alkaloids.

Chemical Principle: The Role of TFA

The isolation of Ianthelliformisamine A requires the use of Trifluoroacetic Acid (TFA) in the mobile phase. This is not arbitrary but a calculated chemical necessity.

- Ion-Pairing Mechanism: Ianthelliformisamine A contains basic secondary and primary amine groups within its polyamine chain. On standard C18 or Phenyl-Hexyl columns, these basic groups interact with residual silanols, leading to peak tailing and poor resolution.
- Salt Formation: TFA (0.1% v/v) protonates the amine nitrogens (

  ), forming a tight ion pair with the trifluoroacetate anion (

). This masks the positive charge, increases hydrophobicity, and sharpens the chromatographic peak.
- Result: The final isolated product, after solvent removal, is the **Ianthelliformisamine A TFA** salt.

Extraction & Isolation Protocol

The following protocol synthesizes the methodology established by Hayes et al. (2024) and Xu et al., optimized for reproducibility.

Phase 1: Crude Extraction

- Preparation: Grind 10 g of freeze-dried S. ianthelliformis into a fine powder.
- Defatting (Optional): Extract with

  -hexane (250 mL x 2) to remove highly lipophilic sterols and fats. Discard the hexane fraction if targeting polar alkaloids.

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- Primary Extraction: Extract the biomass sequentially with:
  - Dichloromethane (

) (250 mL, 2 h)
  - Methanol (

) (250 mL, 2 h; then 16 h)
- Consolidation: Combine the

  and

  extracts. Remove solvent in vacuo to yield a brown gum (crude extract).

Phase 2: Pre-fractionation (Desalting)

- Adsorption: Redissolve the crude gum in a minimal volume of MeOH and pre-adsorb onto C8-bonded silica gel (

  g).
- Cartridge Loading: Pack the adsorbed material into a stainless-steel guard cartridge or SPE column.
- Elution: Flush with water to remove salts, then elute with MeOH to recover the alkaloid-rich fraction.

Phase 3: Semi-Preparative HPLC (Isolation of the TFA Salt)

This is the critical purification step.

- Column: Phenyl-Hexyl or C18 (5

  m,

  mm).

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- Mobile Phase A:

  + 0.1% TFA.

- Mobile Phase B:

  + 0.1% TFA.

- Flow Rate: 9.0 mL/min.
- Gradient Profile:
  - 0–10 min: Isocratic 10% B (Equilibration)
  - 10–50 min: Linear gradient 10%

    100% B
  - 50–60 min: Isocratic 100% B (Wash)
- Detection: UV at 254 nm and 280 nm.
- Collection: Collect fractions based on UV absorbance. Ianthelliformisamine A typically elutes in the mid-polarity region (approx. 30–40 min depending on the specific gradient slope).

Workflow Visualization

The following diagram illustrates the logical flow of the isolation process.

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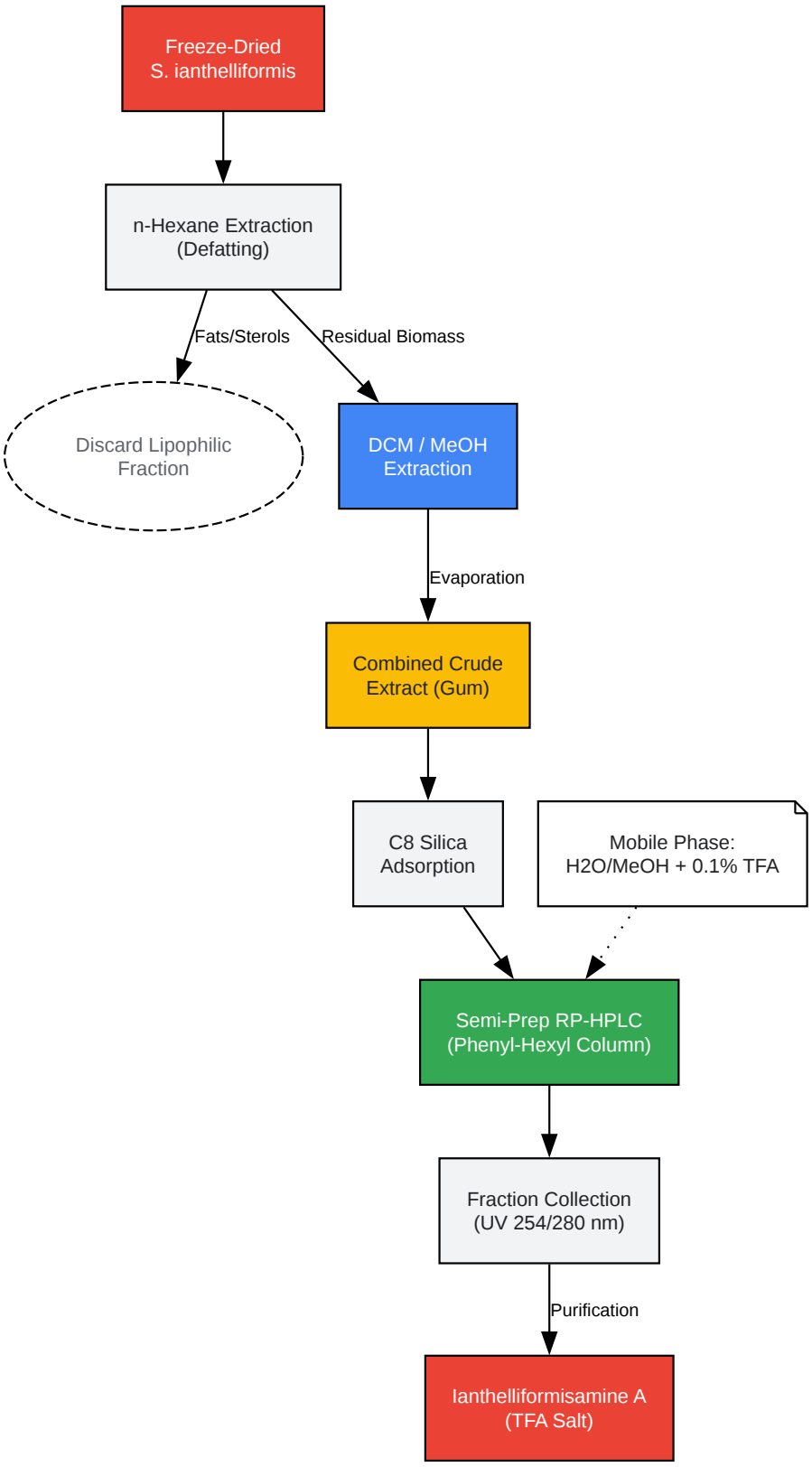

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Caption: Step-by-step isolation workflow from raw sponge biomass to purified TFA salt.

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Structural Characterization

Verification of the isolated structure relies on High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) and Nuclear Magnetic Resonance (NMR).

Key Spectroscopic Markers

Technique	Feature	Diagnostic Value
HRESIMS	1:2:1 Isotope Cluster	Confirms presence of two Bromine atoms (,).
1H NMR	ppm (s)	Methoxy group (-OMe) on the aromatic ring.[4]
1H NMR	ppm	Aromatic protons (Symmetric pattern indicates 3,5-dibromo substitution).
13C NMR	ppm	Carbonyl signal of the acrylamide moiety.
COSY		Tracing the polyamine chain connectivity.

Elucidation Logic

The structure is solved by assembling three distinct fragments: the brominated phenolic head, the acrylamide linker, and the polyamine tail.

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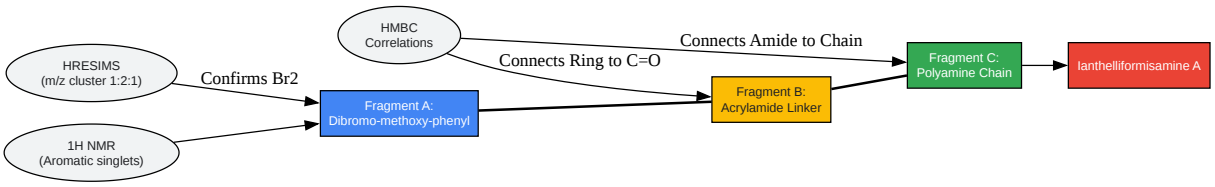

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Caption: Logic flow for assembling the structure using MS and NMR data.

Biological Activity & Mechanism

Ianthelliformisamine A is not merely a cytotoxic agent; its primary value lies in its ability to potentiate other antibiotics.

- Biofilm Inhibition: It inhibits the formation of Pseudomonas aeruginosa biofilms, a critical factor in hospital-acquired infections.
- Antibiotic Synergy: It acts as an "antibiotic enhancer."[2][3][4] When co-administered with standard antibiotics (e.g., doxycycline, ciprofloxacin), it significantly lowers the Minimum Inhibitory Concentration (MIC) required to kill resistant bacteria.
- Mechanism of Action: The polyamine tail interacts with the negatively charged bacterial outer membrane. This interaction displaces divalent cations (

  ,

  ), destabilizing the lipopolysaccharide (LPS) layer and increasing membrane permeability. This allows the partner antibiotic to enter the cell more effectively.

References

- Hayes, S., Lu, Y., Rehm, B. H. A., & Davis, R. A. (2024). Discovery of ianthelliformisamines D–G from the sponge Suberea ianthelliformis and the total synthesis of ianthelliformisamine D. Beilstein Journal of Organic Chemistry, 20, 3205–3214. [Link]

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- Xu, M., Davis, R. A., Feng, Y., Quinn, M. L., & Quinn, R. J. (2012). Ianthelliformisamines A–C, Antibacterial Bromotyrosine-Derived Alkaloids from the Marine Sponge Suberea ianthelliformis. Journal of Natural Products, 75(5), 1001–1005. [Link]
- Oumar, A. A., et al. (2014). New Ianthelliformisamine Derivatives as Antibiotic Enhancers against Resistant Gram-Negative Bacteria. Journal of Medicinal Chemistry, 57(10), 4263–4272. [Link]
- Allen, R. A., McCormack, C. E. M., & Wuest, W. M. (2023). Deriving Novel Quaternary Ammonium Compound Disinfectant Scaffolds from a Natural Product: Mechanistic Insights of the Quaternization of Ianthelliformisamine C. ChemMedChem, 18(22), e202300253.[5] [Link]

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Sources

- 1. beilstein-journals.org [beilstein-journals.org]
- 2. researchgate.net [researchgate.net]
- 3. DSpace [research-repository.griffith.edu.au]
- 4. Discovery of ianthelliformisamines D–G from the sponge Suberea ianthelliformis and the total synthesis of ianthelliformisamine D - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Deriving Novel Quaternary Ammonium Compound Disinfectant Scaffolds from a Natural Product: Mechanistic Insights of the Quaternization of Ianthelliformisamine C - PubMed [pubmed.ncbi.nlm.nih.gov]
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